

Technical Guide to the Safe Handling of 4-Fluorobenzoic Acid- $^{13}\text{C}_6$

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Compound of Interest

Compound Name: 4-Fluorobenzoic acid- $^{13}\text{C}_6$

Cat. No.: B15143548

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This technical guide provides a comprehensive overview of the safety data for 4-Fluorobenzoic acid- $^{13}\text{C}_6$, intended for researchers, scientists, and professionals in drug development. Given the limited availability of a specific Safety Data Sheet (SDS) for the $^{13}\text{C}_6$ isotopically labeled version, this document extrapolates critical safety information from the well-documented SDS of the unlabeled 4-Fluorobenzoic acid and available data for similar labeled compounds.

Section 1: Chemical and Physical Properties

4-Fluorobenzoic acid- $^{13}\text{C}_6$ is a stable, isotopically labeled form of 4-Fluorobenzoic acid. While specific physical and chemical data for the $^{13}\text{C}_6$ variant are not extensively published, the properties are expected to be nearly identical to the unlabeled compound.

Property	Value	Source
Chemical Formula	$^{13}\text{C}_6\text{C}_1\text{H}_5\text{FO}_2$	[1]
Molecular Weight	~146.07 g/mol	[1]
Appearance	Off-white to yellow powder/solid	[2][3]
Melting Point	182-187 °C	[2][3][4][5][6]
Boiling Point	No information available	[2]
Solubility	Soluble in alcohol, hot water, methanol, and ether. Very slightly soluble in cold water.	[4]
Odor	Odorless to aromatic	[2][3]

Section 2: Hazard Identification and Classification

Based on available data for closely related compounds, 4-Fluorobenzoic acid- $^{13}\text{C}_6$ is classified as hazardous. The primary hazards are associated with oral toxicity and serious eye damage.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed
Serious Eye Damage (Category 1) / Eye Irritation (Category 2)	GHS07	Danger/Warning	H318: Causes serious eye damage / H319: Causes serious eye irritation
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation
Specific target organ toxicity — single exposure (Respiratory system)	GHS07	Warning	H335: May cause respiratory irritation

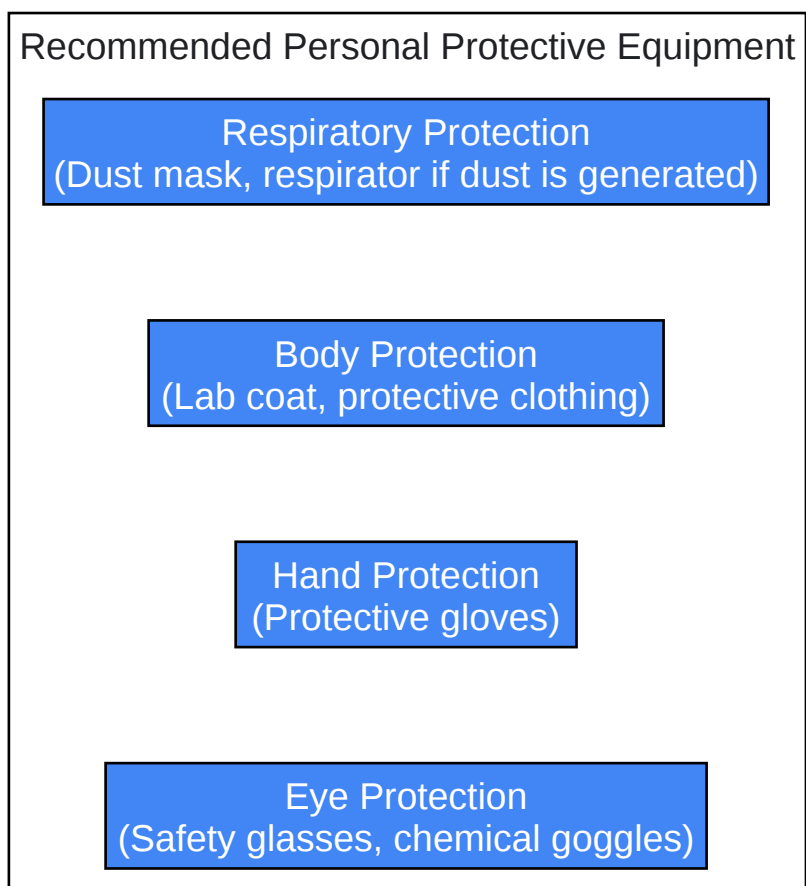
Note: Classifications are based on data for 4-Fluorobenzoic acid and 4-Fluorobenzoic acid- α -¹³C-2,3,5,6-d₄.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Section 3: Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following diagram outlines the recommended PPE.



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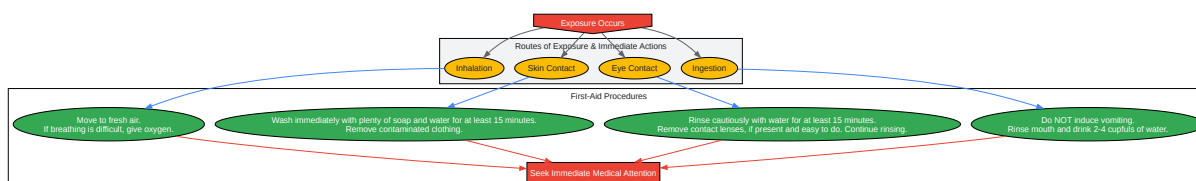
Caption: Recommended PPE for handling 4-Fluorobenzoic acid-¹³C₆.

Storage

Storage Condition	Recommendation
Container	Store in a tightly closed container.
Environment	Store in a cool, dry, well-ventilated area.[3][9]
Incompatibilities	Keep away from strong oxidizing agents and bases.[2][9]

Section 4: First-Aid Measures

In case of exposure, follow these first-aid protocols.



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Caption: First-aid workflow for exposure to 4-Fluorobenzoic acid-¹³C₆.

Section 5: Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- Ventilate the area.
- Wear appropriate personal protective equipment (PPE).[10]
- Avoid generating dust.[9]
- For small spills: Use a vacuum or sweep up the material and place it into a suitable, labeled disposal container.[9]
- For large spills: Mark out the contaminated area and prevent access to unauthorized personnel.[3]

- Cleanup: Clean the spill area thoroughly.
- Disposal: Dispose of the waste in accordance with local, regional, and national regulations.
[\[10\]](#)

Section 6: Toxicological Information

The toxicological properties of 4-Fluorobenzoic acid-¹³C₆ have not been fully investigated. The information below is based on the unlabeled compound.

Exposure Route	Symptoms
Inhalation	Causes respiratory tract irritation, which may include coughing and a feeling of tightness in the chest. [3] [9]
Skin Contact	Causes skin irritation, which may include redness. [2] [3] [9]
Eye Contact	Causes serious eye irritation or damage, which may include redness and profuse watering. [2] [3] [9]
Ingestion	Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea. [8] [9]

No data is available on carcinogenicity, mutagenicity, or reproductive effects.[\[2\]](#)[\[9\]](#)

Section 7: Fire-Fighting Measures

Property	Recommendation
Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or appropriate foam.[2][9]
Specific Hazards	In a fire, irritating and highly toxic gases may be generated, including carbon monoxide, carbon dioxide, and hydrogen fluoride.[2][9]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][9]

Section 8: Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Disposal must be in accordance with local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2] Do not empty into drains.
[2]

This guide is intended to provide a summary of the available safety information. Always refer to the most current Safety Data Sheet provided by the supplier before handling any chemical.

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